

Production of Strontium-85 for Research Applications: A Technical Guide

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Compound of Interest

Compound Name: Strontium-85

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the production of **Strontium-85** (^{85}Sr), a valuable radionuclide in biomedical research and diagnostics. This document details the primary production methods, experimental protocols, and key data points to assist researchers and professionals in understanding and potentially implementing ^{85}Sr production.

Introduction to Strontium-85

Strontium-85 is a gamma-emitting radioisotope with a half-life of 64.85 days, decaying by electron capture to Rubidium-85 (^{85}Rb).^{[1][2][3]} Its chemical similarity to calcium allows it to be readily incorporated into bone, making it a valuable tracer for bone metabolism studies and imaging.^{[1][4][5][6][7]} The primary gamma emission at 514 keV is suitable for imaging with standard gamma cameras.^[8]

Production Methods

The two primary methods for producing **Strontium-85** are through charged-particle bombardment in a cyclotron and neutron irradiation in a nuclear reactor.

Cyclotron Production

The most common cyclotron production route for ^{85}Sr is the proton bombardment of a Rubidium-85 (^{85}Rb) target, inducing a (p,n) reaction.

Nuclear Reaction: $^{85}\text{Rb}(p,n)^{85}\text{Sr}$

This method offers the advantage of producing high-specific-activity and carrier-free ^{85}Sr , as the product is a different element from the target material, facilitating easier chemical separation.

Reactor Production

In a nuclear reactor, ^{85}Sr is produced by the neutron capture reaction on stable Strontium-84 (^{84}Sr), which has a natural abundance of 0.56%.[\[2\]](#)

Nuclear Reaction: $^{84}\text{Sr}(n,\gamma)^{85}\text{Sr}$

This method utilizes the high neutron flux available in a reactor. However, the product is not carrier-free, as it is mixed with the other stable strontium isotopes from the target material. This results in a lower specific activity compared to the cyclotron method.

Quantitative Production Data

The following tables summarize key quantitative data associated with the cyclotron and reactor production of **Strontium-85**.

Parameter	Cyclotron Production ($^{85}\text{Rb}(p,n)^{85}\text{Sr}$)	References
Target Material	Rubidium Chloride (RbCl)	[1]
Target Enrichment	Natural or enriched ^{85}Rb	[3]
Proton Energy	15 - 20 MeV	[1]
Beam Current	~20 μA	[1]
Irradiation Time	~10 hours	[1]
Production Yield	~1.4 MBq/ $\mu\text{A}\cdot\text{h}$	[1]
Radionuclidic Purity	High (carrier-free)	[9] [10]

Parameter	Reactor Production ($^{84}\text{Sr}(n,\gamma)^{85}\text{Sr}$)	References
Target Material	Natural Strontium Nitrate ($\text{Sr}(\text{NO}_3)_2$) or Strontium Carbonate (SrCO_3)	[1] [2]
Target Enrichment	Natural Strontium	[1] [2]
Neutron Flux	$\sim 1 \times 10^{12} \text{ n}\cdot\text{cm}^{-2}\cdot\text{s}^{-1}$	[1] [2]
Irradiation Time	~ 15 hours	[1] [2]
Thermal Neutron Cross Section (^{84}Sr)	0.45 ± 0.05 barns	
Radionuclidic Purity	Good, but contains other strontium isotopes	[1] [2]
Specific Activity	Lower than cyclotron production	

Experimental Protocols

Cyclotron Production and Separation

4.1.1. Target Preparation

A common method for preparing a rubidium chloride target is by sedimentation.

- Prepare a slurry of rubidium chloride (RbCl) powder with a binder such as ethyl cellulose dissolved in a volatile solvent like acetone.
- Deposit the slurry onto a high-purity copper backing plate.
- Allow the solvent to evaporate, leaving a uniform layer of RbCl on the copper substrate.
- The target is then mounted in a target holder for irradiation.

4.1.2. Irradiation

The prepared target is bombarded with a proton beam from a cyclotron. The beam energy and current are optimized for the $^{85}\text{Rb}(p,n)^{85}\text{Sr}$ reaction while minimizing the production of impurities.

4.1.3. Chemical Separation (Ion Exchange Chromatography)

Following irradiation, the ^{85}Sr must be separated from the bulk rubidium target material.

- **Dissolution:** The irradiated RbCl target is dissolved in deionized water or a suitable buffer.
- **Column Preparation:** A chromatography column is packed with a cation exchange resin, such as Chelex 100 or a strontium-specific resin (e.g., Sr-Resin). The column is pre-conditioned with an appropriate buffer.
- **Loading:** The dissolved target solution is loaded onto the column. The Sr^{2+} ions have a higher affinity for the resin than the Rb^{+} ions and will be retained.
- **Elution of Rubidium:** The bulk of the rubidium is washed from the column using a low-concentration acid or buffer solution.
- **Elution of **Strontium-85**:** The purified ^{85}Sr is then eluted from the column using a higher concentration acid solution (e.g., dilute nitric acid or hydrochloric acid).
- **Quality Control:** The final product is assayed for radionuclidic purity, radiochemical purity, and activity.

Reactor Production and Purification

4.2.1. Target Preparation

- High-purity natural strontium nitrate ($\text{Sr}(\text{NO}_3)_2$) is used as the starting material.
- The strontium nitrate is purified by repeated precipitation from concentrated nitric acid to remove impurities.
- The purified strontium nitrate is then converted to strontium chloride (SrCl_2) or strontium carbonate (SrCO_3) for irradiation.

- The target material is encapsulated in a high-purity quartz or aluminum ampoule.

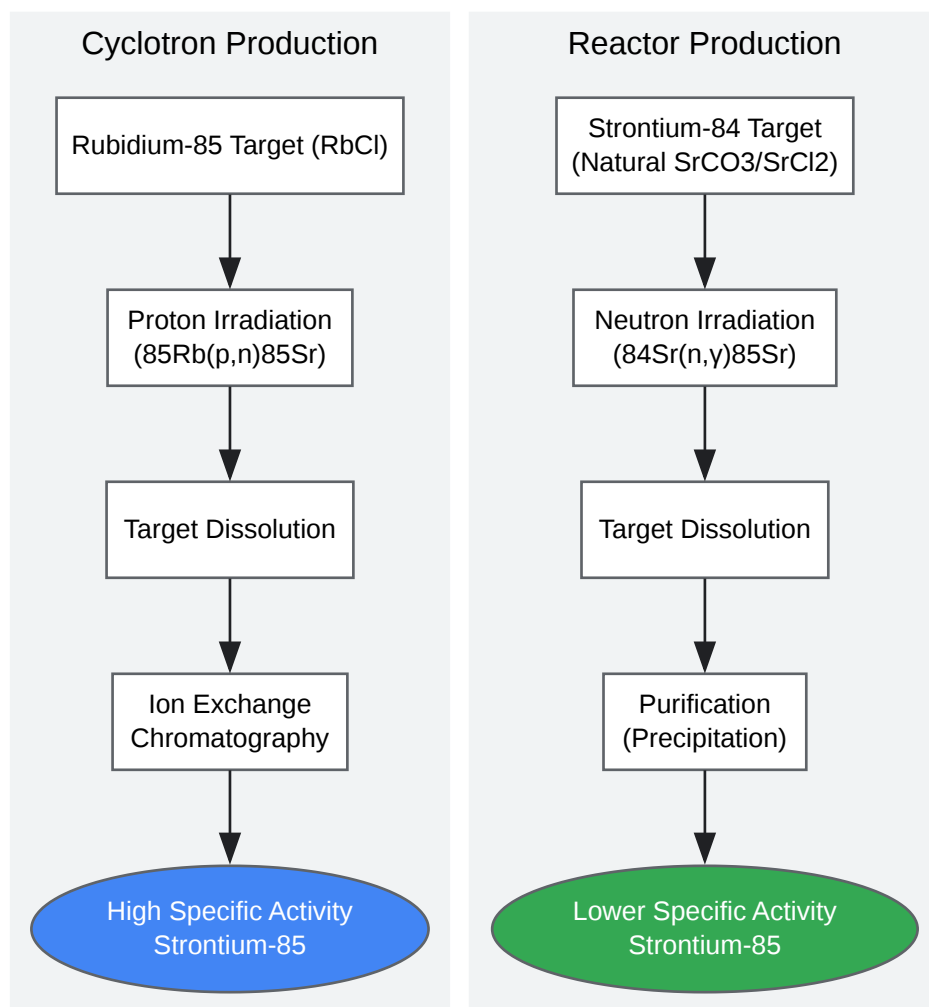
4.2.2. Irradiation

The encapsulated target is placed in a nuclear reactor and irradiated with thermal neutrons for a predetermined period to achieve the desired activity of ^{85}Sr .

4.2.3. Post-Irradiation Processing and Purification

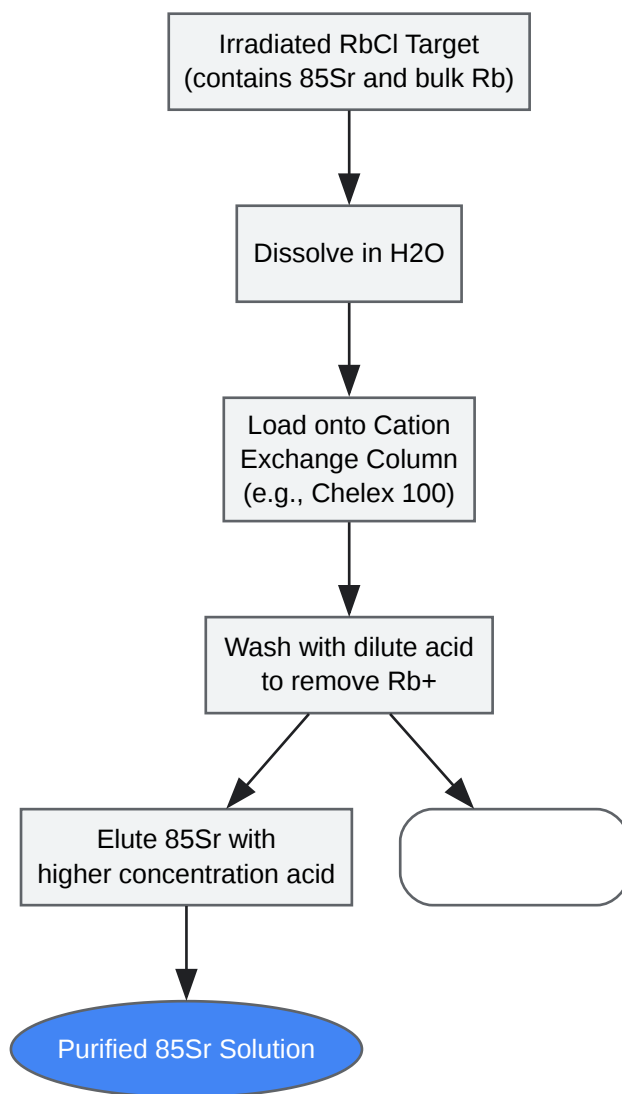
- **Cooling:** The irradiated target is allowed to "cool" for a period to allow short-lived, unwanted radionuclides to decay.
- **Dissolution:** The strontium target is dissolved in a suitable acid (e.g., hydrochloric acid).
- **Purification by Precipitation:** The primary radionuclidic impurity of concern is Barium-131 (^{131}Ba), which is chemically similar to strontium. ^{131}Ba can be removed by precipitation. For example, by carefully controlling the pH and adding a precipitating agent, strontium can be selectively precipitated, leaving the barium impurity in the solution.
- **Final Product Formulation:** The purified ^{85}Sr is redissolved in a suitable solvent, typically dilute hydrochloric acid, for use in research applications.
- **Quality Control:** The final product is tested for radionuclidic purity, specific activity, and chemical purity.

Visualized Workflows and Pathways



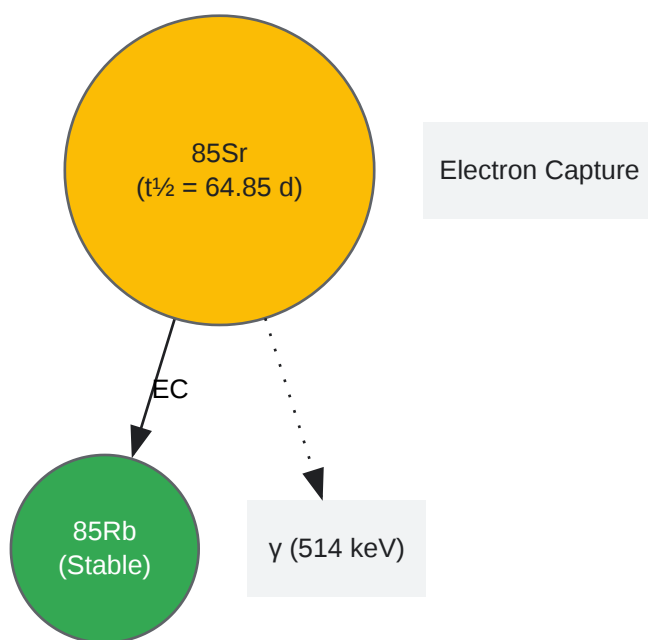
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Caption: High-level workflow for the production of **Strontium-85** via cyclotron and reactor methods.



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Caption: Detailed workflow for the chemical separation of ^{85}Sr from a rubidium target.



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Caption: Decay pathway of **Strontium-85** to stable Rubidium-85.

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